

Personal Protective Equipment & Handling Guide: Mercury, chloro-2-propenyl-

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Compound of Interest

Compound Name: Mercury, chloro-2-propenyl-

CAS No.: 14155-77-2

Cat. No.: B083474

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Synonyms: Allylmercury chloride; 2-Propenylmercury chloride; Allylchloromercury CAS Number: 2182-98-1[1]

Emergency Overview: The "Silent Killer" Protocol

CRITICAL SAFETY ALERT: Do not confuse this compound with "Allyl Chloride" or inorganic "Mercuric Chloride." **Mercury, chloro-2-propenyl-** is an organomercury compound.[2]

Like its analog Methylmercury, it possesses a lipophilic hydrocarbon tail (allyl group) that facilitates rapid transport across biological membranes (skin, blood-brain barrier), carrying the toxic mercury payload directly into the central nervous system.[1] Standard laboratory nitrile gloves do not provide adequate protection against organomercury compounds dissolved in organic solvents.[2]

Immediate Action Profile:

- Skin Contact: Fatal if absorbed.[2] Immediate removal of PPE and 15-minute rinse required. [3][4]

- Inhalation: Neurotoxic.[2] Use only in a certified chemical fume hood.
- Spill: Evacuate immediately. Do not attempt cleanup without Silver Shield® gloves and SCBA/supplied air if outside a hood.[2]

Part 1: Risk Assessment & Scientific Rationale

1.1 The Mechanism of Toxicity (Causality)

To handle this chemical safely, you must understand why it is dangerous.[1]

- Lipophilicity: The allyl group () makes the compound soluble in lipids. Unlike inorganic mercury (), which damages kidneys but penetrates barriers slowly, organomercury compounds pass through the skin and blood-brain barrier with ease.[1]
- Cysteine Targeting: Once inside, the mercury atom binds with extreme affinity to sulfhydryl (-SH) groups on cysteine residues in proteins, inhibiting enzymes and disrupting structural proteins (e.g., tubulin in neurons).[1]
- Delayed Neurotoxicity: Symptoms (paresthesia, ataxia, tunnel vision) may not appear for weeks or months after exposure (the "latency period"), by which time damage is often irreversible.[1]

1.2 The "Precautionary Principle" for Data-Scarce Compounds

Specific physical property data (Vapor Pressure, Henry's Law Constant) for Allylmercury chloride is limited in public chemical, safety, and toxicology databases compared to Methylmercury.[1] Therefore, operational safety must default to the highest hazard class (Class 4 Acute Toxicant).[1]

- Assumption: Treat as a volatile solid or liquid capable of sublimation or aerosolization.[2]
- Assumption: Treat permeation breakthrough times as instantaneous for standard rubber materials.[2]

Part 2: Personal Protective Equipment (PPE) Selection

The choice of PPE for organomercury is binary: Standard PPE is fatal; Laminate PPE is vital.[1]

2.1 Glove Selection Protocol

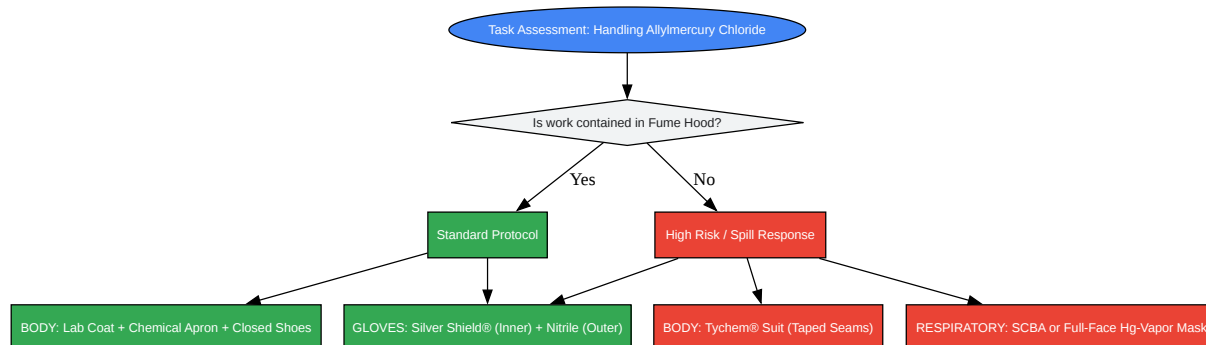
Standard Nitrile gloves are insufficient. Organomercury compounds can permeate nitrile in seconds to minutes, especially when dissolved in solvents like acetone or dichloromethane.[2]

Glove Material	Brand Example	Permeation Resistance	Role
Laminate Film (EVOH/PE)	Silver Shield® / 4H®	> 4 hours	MANDATORY Inner Layer. The only material proven to stop organomercury permeation.[1]
Nitrile (8 mil)	N-DEX® / Standard	< 5 minutes (estimated)	Outer Layer Only. Provides abrasion resistance and fit for the loose laminate glove.[1][2]
Latex	Generic	Zero Protection	FORBIDDEN. Organomercury passes through latex instantly.[2]

2.2 Respiratory & Body Protection

- Primary Barrier: Certified Chemical Fume Hood (Face velocity: 100 fpm average).[1][2]
- Secondary Barrier (Respiratory): If working outside a hood (e.g., spill cleanup), a Full-Face Respirator with Mercury Vapor cartridges (End of Service Life Indicator recommended) is the minimum.[1] SCBA is preferred for larger spills.[2]
- Body: Tyvek® or chemically resistant apron worn over a lab coat.[2] No exposed skin allowed.[2]

2.3 PPE Decision Matrix (Visualized)



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Figure 1: PPE Decision Hierarchy. Note the mandatory requirement for Silver Shield® gloves in all scenarios.

Part 3: Operational Protocols

3.1 Engineering Controls

- Designated Area: Establish a "Mercury Work Zone." Label the hood clearly: "DANGER: ORGANOMERCURY CARCINOGEN/NEUROTOXIN."
- Secondary Containment: All work must be performed in a plastic tray capable of holding 110% of the volume. This prevents micro-droplets from contaminating the hood foil.[2]
- Absorbent Materials: Keep a "Mercury Spill Kit" (zinc powder or commercial amalgamating sponge) immediately reachable inside the hood.[2]

3.2 Transfer & Weighing Technique

- Solids: Weigh inside the fume hood using a draft shield.[2] Do not transport the solid container to a balance outside the hood. If the balance is immobile, dissolve the solid in the

hood first, then weigh the solution by difference (if concentration allows).[1]

- Liquids: Use positive-displacement pipettes to prevent dripping.[2] Never pour; always transfer via syringe or pipette.

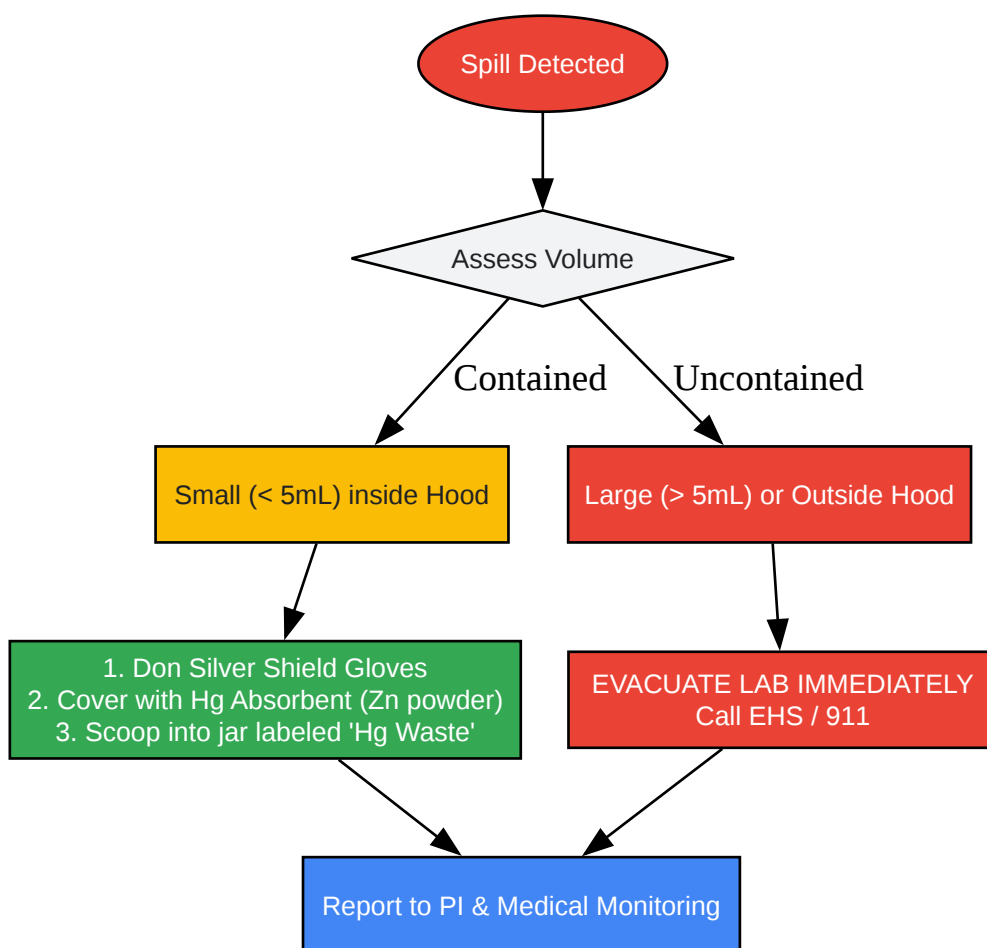
3.3 Decontamination & Waste

Organomercury waste must be segregated from standard organic solvents.[2]

- Quenching: Treat glassware with a 10% Sodium Sulfide () solution or a commercial mercury decontaminant.[2] This precipitates inorganic mercury sulfide (), which is less bioavailable (though still hazardous).[1]
- Segregation: Collect all gloves, paper towels, and pipettes in a dedicated solid waste drum labeled "MERCURY DEBRIS."
- Liquid Waste: Do not mix with oxidizers (e.g., Nitric Acid) as this may generate volatile emissions or explosions with the organic allyl group.[2]

Part 4: Emergency Response

4.1 Spill Response Workflow



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Figure 2: Spill Response Logic. Evacuation is the default for any uncontained release.[2]

4.2 First Aid

- Skin: Wash with soap and water for 15 minutes.[2] Do not scrub hard (abrasion increases absorption).[2]
- Eyes: Flush for 15 minutes.[2][3]
- Ingestion: Do NOT induce vomiting. Transport to ER immediately.
- Medical Note: Inform medical personnel that the patient was exposed to an Organomercury compound.[2] Chelation therapy (e.g., Dimercaprol/BAL or Succimer) may be indicated but requires specialist oversight.[1]

References

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